

# A Technical Guide to the Physical Properties of C.I. Sulphur Yellow 2

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## Compound of Interest

Compound Name: C.I. Sulphur Yellow 2

Cat. No.: B074651

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This technical guide provides a comprehensive overview of the core physical properties of **C.I. Sulphur Yellow 2** (C.I. 53120), a synthetic dye used extensively in the textile industry. This document is intended for researchers, scientists, and professionals in drug development and related fields who require detailed information on this compound.

## Core Physical Properties

**C.I. Sulphur Yellow 2** is a sulphur dye characterized by its yellow to brown powder appearance.<sup>[1][2][3][4]</sup> Like other sulphur dyes, it is a complex mixture of polymeric molecules rather than a single, well-defined compound. This complexity is reflected in the varied molecular formulas reported in the literature, which include S<sub>8</sub>, C<sub>16</sub>H<sub>10</sub>N<sub>2</sub>O<sub>6</sub>S<sub>2</sub>, and C<sub>16</sub>H<sub>10</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>7</sub>S<sub>2</sub>. The true structure is a complex macromolecule containing thiazole rings and disulfide/polysulfide linkages.

The dye is insoluble in water but soluble in alkaline-reducing solutions, such as sodium sulfide, which is a key characteristic for its application in dyeing.<sup>[1][2][5]</sup> The reduced, or leuco, form of the dye is soluble and has an affinity for cellulosic fibers. Subsequent oxidation reforms the insoluble dye molecule within the fiber, resulting in good wash fastness.

## Summary of Physical and Chemical Properties

Property	Value	Source(s)
C.I. Name	53120	[3][6]
CAS Number	1326-66-5	[1][3][4][6]
Appearance	Yellow to brown powder	[1][2][3][4]
Solubility in Water	Insoluble	[1][2][5]
Solubility in Sodium Sulfide	Soluble (forms a yellow-brown solution)	[2][5]
Behavior in Conc. H <sub>2</sub> SO <sub>4</sub>	Partially dissolves; yellow precipitate on dilution	[1][2]
Acid Resistance (ISO)	3-4	[3][6]
Alkali Resistance (ISO)	4	[3][6]
Light Fastness (ISO)	2	[3][6]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **C.I. Sulphur Yellow 2** are not readily available in the public domain. However, standardized methods for testing textile dyes can be applied.

1. Determination of Solubility: A known mass of the dye is added to a specific volume of the solvent (e.g., water, sodium sulfide solution) at a controlled temperature. The mixture is agitated for a set period, and the undissolved portion is separated by filtration or centrifugation. The concentration of the dissolved dye in the supernatant is then determined, often spectrophotometrically, to calculate the solubility.

2. Evaluation of Fastness Properties:

- Light Fastness: Dyed textile samples are exposed to a standardized artificial light source (e.g., a xenon arc lamp) under controlled conditions of temperature and humidity. The change in color is assessed by comparing the exposed sample with an unexposed sample against a standard blue wool scale.

- **Wash Fastness:** A dyed fabric sample is agitated in a soap or detergent solution under specified conditions of temperature and time. The change in color of the sample and the staining of adjacent undyed fabrics are evaluated using a greyscale.
- **Acid and Alkali Fastness:** The dyed material is treated with solutions of specified acids or alkalis of defined concentrations for a certain period. The change in color is then assessed using a greyscale.

## Manufacturing Workflow

The production of **C.I. Sulphur Yellow 2** typically involves the thionation of aromatic amines. The following diagram illustrates a generalized workflow for its synthesis.

Caption: Manufacturing workflow for **C.I. Sulphur Yellow 2**.

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